

Application Notes and Protocols for Recombinant Gastrin-17 in Cell Culture Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gastrin-17

Cat. No.: B1628035

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Gastrin-17 is the most abundant and potent form of the gastrointestinal hormone gastrin.[1] It plays a crucial role in regulating gastric acid secretion and maintaining the integrity of the gastric mucosa.[1] Beyond its physiological functions, **Gastrin-17** has been implicated as a significant factor in the proliferation and survival of various cancer cells, particularly in gastrointestinal cancers.[2] Recombinant **Gastrin-17** is a vital tool for in vitro studies aimed at elucidating the molecular mechanisms of cancer progression and for the preclinical evaluation of novel therapeutic agents targeting gastrin-dependent pathways.

These application notes provide a comprehensive overview of the use of recombinant **Gastrin-17** in cell culture, including its signaling pathways and detailed protocols for key cellular assays.

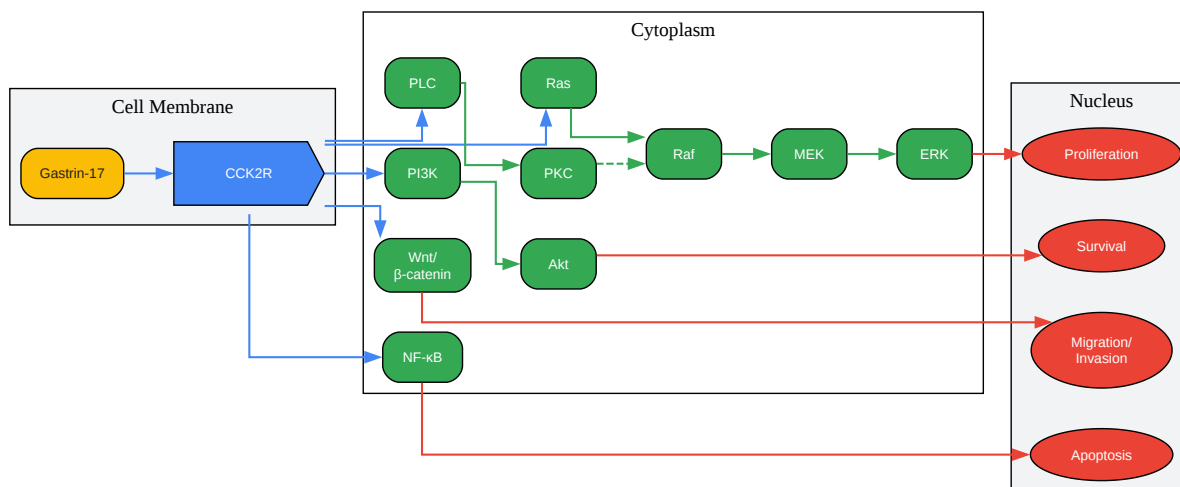
Biological Activity and Signaling Pathways

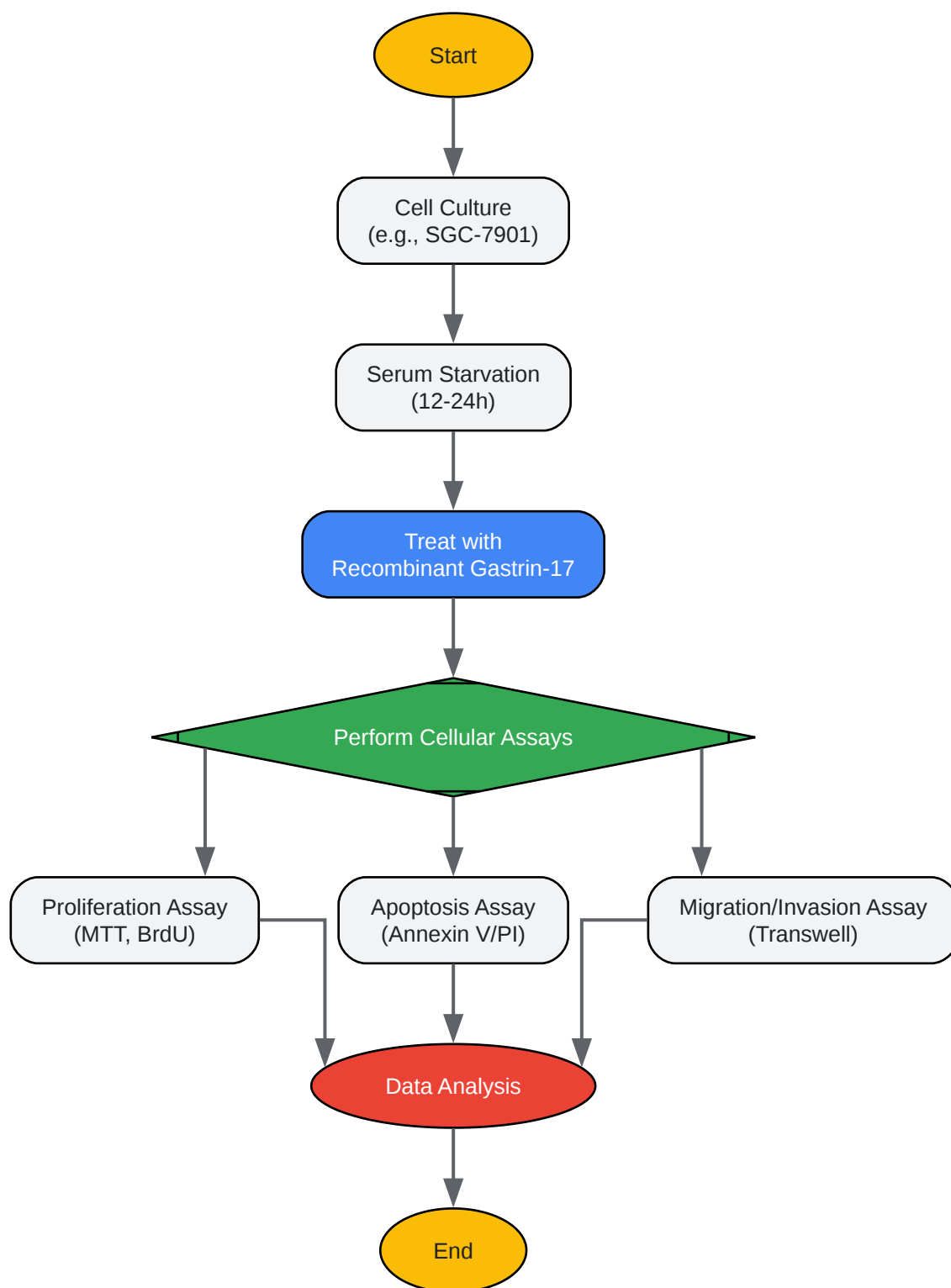
Gastrin-17 exerts its biological effects primarily through the cholecystokinin 2 receptor (CCK2R), a G-protein coupled receptor.[2] Activation of CCK2R by **Gastrin-17** initiates a cascade of intracellular signaling events that modulate fundamental cellular processes, including proliferation, apoptosis, migration, and invasion.

Several key signaling pathways are activated by **Gastrin-17**:

- **MAPK/ERK Pathway:** This pathway is a central regulator of cell proliferation and differentiation. **Gastrin-17** binding to CCK2R can lead to the phosphorylation and activation of ERK1/2, promoting cell cycle progression.[\[1\]](#)
- **PI3K/Akt Pathway:** This pathway is critical for cell survival and inhibition of apoptosis. **Gastrin-17** can activate PI3K, leading to the phosphorylation of Akt, which in turn regulates downstream targets involved in cell survival.
- **Wnt/ β -catenin Pathway:** In some cancer cells, **Gastrin-17** has been shown to activate the Wnt/ β -catenin signaling pathway, which is heavily implicated in cancer development and metastasis. This can lead to the upregulation of genes involved in cell proliferation and invasion.
- **NF- κ B Pathway:** **Gastrin-17** can modulate the activity of NF- κ B, a key transcription factor involved in inflammation and cell survival. In some contexts, **Gastrin-17** has been shown to suppress NF- κ B activation, leading to apoptosis.

Signaling Pathway Diagrams





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References

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- 2. The Production and Role of Gastrin-17 and Gastrin-17-Gly in Gastrointestinal Cancers - PMC [pmc.ncbi.nlm.nih.gov]
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